

# A Comparative Analysis of the Environmental Impact of Dichloropropene Isomers

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## Compound of Interest

Compound Name: 2,3-Dichloro-1-propene

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The dichloropropene isomers, a group of chlorinated aliphatic hydrocarbons, find application primarily as soil fumigants to control nematodes. However, their use raises environmental concerns due to their potential for transport into various environmental compartments and their inherent toxicity. This guide provides a comparative analysis of the environmental impact of different dichloropropene isomers, supported by experimental data, to inform risk assessment and management strategies.

## Physicochemical Properties and Environmental Mobility

The environmental behavior of dichloropropene isomers is largely dictated by their physicochemical properties. Key parameters influencing their mobility and fate include vapor pressure, water solubility, and the soil organic carbon-water partitioning coefficient (Koc).

Property	1,1-Dichloropropene	1,2-Dichloropropene	cis-1,3-Dichloropropene	trans-1,3-Dichloropropene	2,3-Dichloropropene	3,3-Dichloropropene
Molecular Weight (g/mol)	110.97	110.97	110.97	110.97	110.97	110.97
Vapor Pressure (mm Hg at 20-25°C)	90.74	50	40	28	Not Available	Not Available
Water Solubility (mg/L at 20°C)	2700	2700	1500	2800	Highly Soluble	Not Available
Log Koc	Not Available	1.67	1.4 - 1.7	Not Available	Not Available	Not Available
Henry's Law Constant (atm·m <sup>3</sup> /mol)	Not Available	0.0021	0.001	Not Available	Not Available	Not Available

Note: Data for all isomers are not consistently available in the literature.

The relatively high vapor pressures of these isomers indicate a tendency to volatilize from soil and water surfaces into the atmosphere.<sup>[1][2][3][4]</sup> Their moderate to high water solubility, coupled with low to moderate soil sorption coefficients (Koc), suggests a potential for leaching into groundwater, particularly in soils with low organic matter.<sup>[2][4]</sup> The Henry's Law constants further confirm their propensity for rapid volatilization from dissolved states.<sup>[1]</sup>

## Environmental Fate and Degradation

Once released into the environment, dichloropropene isomers are subject to various transport and degradation processes.

## Atmospheric Fate

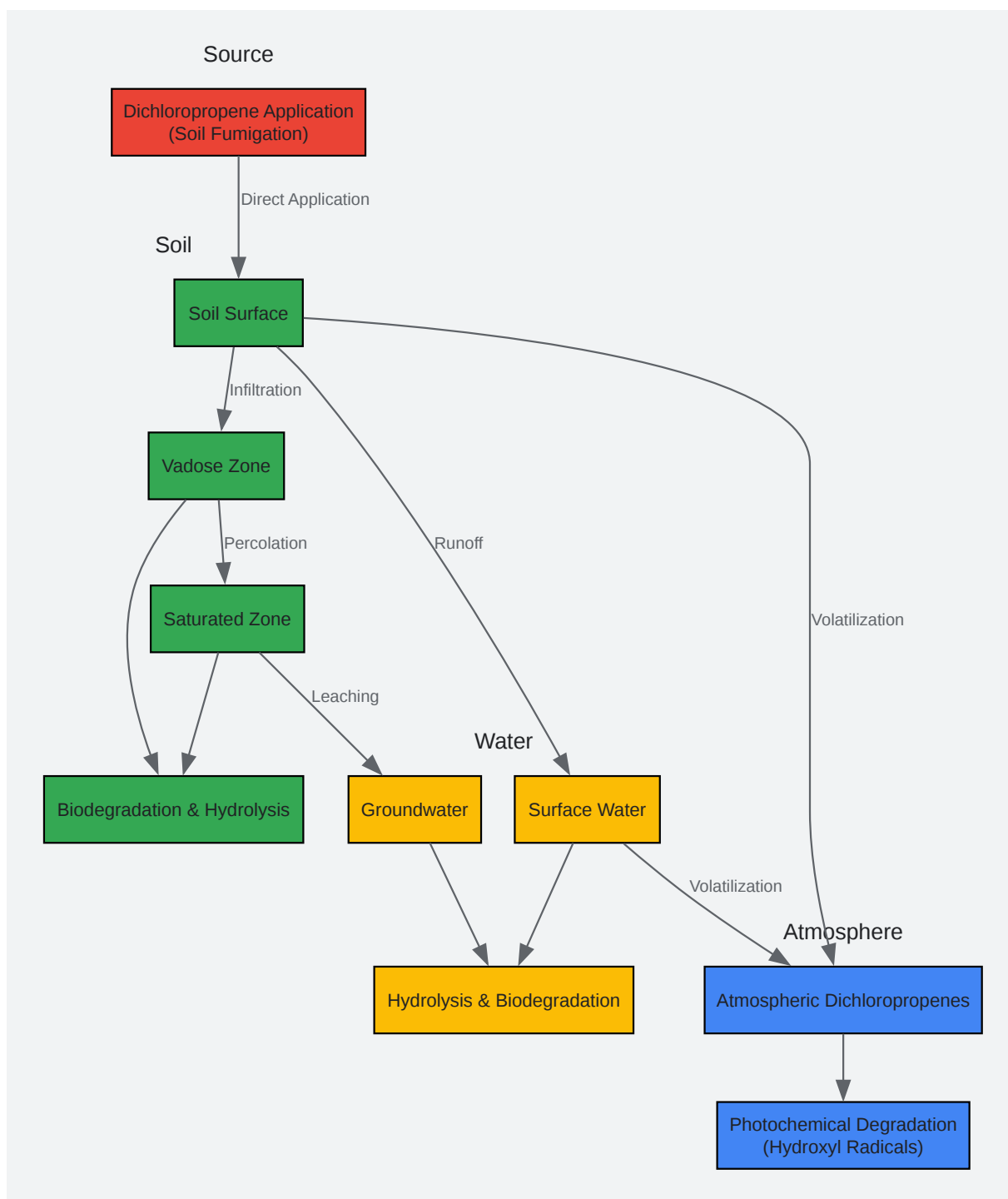
In the atmosphere, the primary degradation pathway for dichloropropenes is reaction with photochemically produced hydroxyl radicals.[5] The atmospheric half-life of 1,3-dichloropropene is estimated to be between 7 and 50 hours.[6] Due to the slow nature of photodegradation for some isomers like 1,2-dichloropropane, atmospheric transport over long distances is possible.[5]

## Soil and Water Degradation

In soil and water, dichloropropene isomers undergo both abiotic and biotic degradation. Hydrolysis is a significant abiotic process, with the half-life of 1,3-dichloropropene in deionized water being approximately 10 days at 20°C.[6] However, the hydrolysis of 1,1- and 1,2-dichloropropene is expected to be much slower.[6]

Biodegradation is a key process for the removal of these compounds from soil and water. The degradation of 1,3-dichloropropene in soil is primarily a biological process.[7] Studies have shown that the degradation rate can be influenced by soil type and history of pesticide application, with previously treated soils exhibiting faster degradation.[8] Notably, the trans-isomer of 1,3-dichloropropene has been observed to degrade more rapidly than the cis-isomer in some soils.[8] The half-life of 1,2-dichloropropane in soil is estimated to be around 52 days, with faster dissipation in sandy soils compared to clay soils.[5]

The following diagram illustrates the key environmental fate and transport pathways for dichloropropene isomers.



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Environmental fate and transport of dichloropropene isomers.

## Ecotoxicity

The toxicity of dichloropropene isomers to aquatic organisms varies. Generally, dichloropropenes are more toxic than dichloropropanes.

Isomer/Compound	Organism	Exposure Duration	Endpoint	Concentration (µg/L)
Dichloropropenes (general)	Freshwater Aquatic Life (most sensitive)	Chronic	-	244
Dichloropropenes (general)	Freshwater Aquatic Life (most sensitive)	Acute	-	6,060
Dichloropropenes (general)	Saltwater Aquatic Life (most sensitive)	Acute	-	790
1,1-Dichloropropane	Daphnia magna	48-hour	EC50	23,000
1,2-Dichloropropane	Daphnia magna	48-hour	EC50	52,500
1,3-Dichloropropane	Daphnia magna	48-hour	EC50	282,000
1,3-Dichloropropene	Bluegill	96-hour	LC50	6,060
2,3-Dichloropropene	Aquatic Life	Acute	-	Moderate Toxicity
2,3-Dichloropropene	Aquatic Life	Chronic	-	Moderate Toxicity
3,3-Dichloropropene	Aquatic Life	-	-	Harmful to aquatic life with long lasting effects[9]

EC50: The concentration of a substance that causes a defined effect in 50% of the test population. LC50: The concentration of a substance that is lethal to 50% of the test population.

The data indicate that dichloropropenes pose a greater acute and chronic risk to freshwater aquatic life than dichloropropanes.[3] Among the dichloropropanes, toxicity appears to decrease as the distance between the chlorine atoms increases, with 1,1-dichloropropane being the most toxic to *Daphnia magna*. [3] Information on the specific toxicity of all dichloropropene isomers is limited, but 2,3-dichloropropene is considered to have moderate acute and chronic toxicity to aquatic life.[10] 3,3-Dichloropropene is also classified as harmful to aquatic life with long-lasting effects.[9]

## Experimental Protocols

The data presented in this guide are derived from a variety of experimental methodologies, often following standardized guidelines.

## Soil Sorption Coefficient (Koc) Determination

The soil sorption coefficient (Koc) is a critical parameter for predicting the mobility of chemicals in soil.[11] It is typically determined using batch equilibrium methods or high-performance liquid chromatography (HPLC).[12] In the batch equilibrium method, a known concentration of the dichloropropene isomer in an aqueous solution is equilibrated with a known mass of soil. The concentrations in the aqueous and solid phases are then measured to calculate the distribution coefficient (Kd), which is then normalized to the organic carbon content of the soil to obtain Koc.

## Biodegradation Studies

Soil biodegradation rates are often determined through laboratory incubation studies.[7] These studies typically involve treating soil samples with a known concentration of the dichloropropene isomer and incubating them under controlled temperature and moisture conditions. The disappearance of the parent compound and/or the appearance of degradation products are monitored over time using gas chromatography (GC) or other analytical techniques.[7]

## Aquatic Toxicity Testing

Aquatic toxicity tests are conducted following standardized protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD).[1][13] These tests involve exposing aquatic organisms (e.g., fish, daphnids, algae) to a range of concentrations of the test substance under controlled laboratory conditions. The endpoints measured include mortality (LC50), immobilization (EC50), and effects on growth or reproduction.[14]

## Analytical Methods for Quantification

Accurate quantification of dichloropropene isomers in environmental samples is crucial for assessing their fate and impact. The U.S. Environmental Protection Agency (EPA) has established several analytical methods for this purpose. These methods typically involve extraction of the analytes from the sample matrix (water, soil, or air), followed by analysis using gas chromatography (GC) coupled with a mass spectrometer (MS) or other sensitive detectors. [15] For example, EPA Method 524.2 uses a purge and trap technique followed by GC/MS for the analysis of volatile organic compounds, including some dichloropropene isomers, in water. [5]

## Conclusion

The available data indicate that dichloropropene isomers exhibit a range of environmental behaviors and toxicities. Their volatility and potential for leaching pose risks to both the atmosphere and groundwater. While 1,3-dichloropropene is the most well-studied isomer, the limited data on other isomers suggest that they may also have significant environmental impacts. The trans-isomer of 1,3-dichloropropene appears to degrade more readily in some soils than the cis-isomer. Dichloropropenes are generally more toxic to aquatic life than their dichloropropane counterparts. Further research is needed to fill the data gaps for the less-studied isomers to enable a more comprehensive comparative risk assessment. This guide highlights the importance of considering the specific properties and behaviors of each isomer when evaluating the environmental risks associated with their use.

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